

Essential Safety and Operational Guide for E3 Ligase Ligand-linker Conjugate 165

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Compound of Interest		
Compound Name:	E3 Ligase Ligand-linker Conjugate	
	165	
Cat. No.:	B15574637	Get Quote

This document provides crucial safety, handling, and disposal information for **E3 Ligase Ligand-linker Conjugate 165**, intended for researchers, scientists, and drug development professionals. The content herein offers procedural guidance to ensure safe laboratory practices and responsible environmental management.

Product Identification:

Product Name: E3 Ligase Ligand-linker Conjugate 165

CAS Number: 2789679-85-0[1][2][3]

Molecular Formula: C21H30N4O2[1]

• Intended Use: For research use only. It serves as a component for the synthesis of PROTAC SJ44236.[1][4] This product is not for human or veterinary use.

Quantitative Data Summary

While specific quantitative toxicological data for **E3 Ligase Ligand-linker Conjugate 165** is largely unavailable in provided safety data sheets, the following table summarizes key information and general parameters for handling similar chemical compounds.[3] Researchers should always consult the most recent Safety Data Sheet (SDS) for the specific batch in use.



Parameter	Value/Information	Source/Regulation
GHS Hazard Classification	No data available	TargetMol SDS[3]
Acute Toxicity (Oral)	No data available	TargetMol SDS[3]
Skin Corrosion/Irritation	No data available	TargetMol SDS[3]
Serious Eye Damage/Irritation	No data available	TargetMol SDS[3]
Personal Protective Equipment	Nitrile gloves, safety goggles with side-shields, lab coat.	Standard laboratory practice for hazardous chemicals.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage at -20°C.[1]	General guidance for chemical storage.
Primary Disposal Method	High-temperature incineration by a licensed hazardous waste disposal facility.	Common practice for cytotoxic and antineoplastic waste.
Spill Cleanup	Absorb with inert material (e.g., vermiculite, sand), collect in a sealed container, and dispose of as hazardous waste.	General laboratory procedure.

Operational Plan: Handling and Disposal

Proper handling and disposal of **E3 Ligase Ligand-linker Conjugate 165** and the resulting PROTACs are critical to maintain chemical integrity and ensure personnel and environmental safety.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is -20°C. [1]



 Inventory: Maintain an accurate inventory of the compound, including the amount received, used, and disposed of.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential when handling this compound.

- Eye Protection: Wear chemical safety goggles with side shields or a face shield.
- Hand Protection: Use chemically resistant gloves, such as nitrile gloves. Double-gloving is recommended.
- Body Protection: Wear a laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. A chemical fume hood is recommended for handling the solid compound and preparing stock solutions.

Spill and Emergency Procedures

- Spill: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the absorbed material in a sealed container for hazardous waste disposal. Ventilate the area and decontaminate the spill site.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[3]
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.[3]

Disposal Plan

All waste containing **E3 Ligase Ligand-linker Conjugate 165** or derived PROTACs must be treated as hazardous chemical waste.



- Waste Segregation: Collect all contaminated materials (e.g., pipette tips, tubes, gloves, absorbent paper) in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing the conjugate or resulting PROTAC in a separate, leak-proof container. Do not pour down the drain.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name.
- Disposal: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. The primary disposal method is high-temperature incineration.

Experimental Protocols Synthesis of PROTAC SJ44236 (General Protocol)

E3 Ligase Ligand-linker Conjugate 165 is a precursor for the synthesis of PROTAC SJ44236.[1][4] This process typically involves the coupling of the E3 ligase ligand-linker moiety with a ligand for the target protein. A general protocol for this type of synthesis is outlined below.

Materials:

- E3 Ligase Ligand-linker Conjugate 165
- Target protein ligand with a reactive functional group (e.g., a carboxylic acid or amine)
- Coupling reagents (e.g., HATU, HOBt)
- Anhydrous solvent (e.g., DMF, DMSO)
- Base (e.g., DIPEA)
- Purification system (e.g., HPLC)

Procedure:



- In a chemical fume hood, dissolve the target protein ligand in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add the coupling reagents and the base to the solution and stir for a few minutes to activate the reactive group.
- Add E3 Ligase Ligand-linker Conjugate 165 to the reaction mixture.
- Allow the reaction to proceed at room temperature or with gentle heating, monitoring the progress by an appropriate analytical technique (e.g., LC-MS).
- Once the reaction is complete, quench the reaction as necessary.
- Purify the crude product using preparative HPLC to obtain the final PROTAC SJ44236.
- Confirm the identity and purity of the final product using analytical techniques such as LC-MS and NMR.

In-Cell Western Blot for BET Protein Degradation

This protocol describes a method to assess the degradation of BET proteins (BRD2, BRD3, and BRD4) in cells treated with the resulting PROTAC, SJ44236.

Materials:

- Cancer cell line (e.g., MV4-11)
- Cell culture medium and supplements
- PROTAC SJ44236 stock solution (in DMSO)
- Lysis buffer
- Protein assay kit (e.g., BCA)
- SDS-PAGE gels and running buffer
- Transfer buffer and membrane (e.g., PVDF)



- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies against BRD2, BRD3, BRD4, and a loading control (e.g., GAPDH or β-actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Cell Seeding: Seed the cells in multi-well plates at a suitable density and allow them to adhere overnight.
- PROTAC Treatment: Prepare serial dilutions of PROTAC SJ44236 in cell culture medium.
 Aspirate the old medium and add the medium containing different concentrations of the PROTAC. Include a vehicle control (DMSO).
- Incubation: Incubate the cells for the desired time period (e.g., 24 hours).
- Cell Lysis: Wash the cells with ice-cold PBS and then add lysis buffer to extract total protein.
- Protein Quantification: Determine the protein concentration of each lysate using a protein assay.
- Western Blotting:
 - Normalize the protein amounts for each sample and prepare them for SDS-PAGE.
 - Separate the proteins by electrophoresis and transfer them to a membrane.
 - Block the membrane to prevent non-specific antibody binding.
 - Incubate the membrane with the primary antibodies overnight at 4°C.
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody.
 - Detect the protein bands using a chemiluminescent substrate and an imaging system.

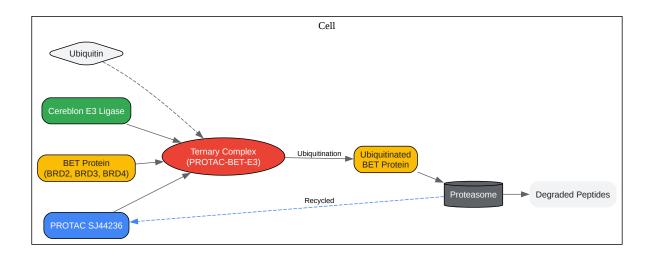


 Analysis: Quantify the band intensities to determine the extent of BET protein degradation at different PROTAC concentrations.

Visualizations

PROTAC SJ44236 Mechanism of Action

The PROTAC SJ44236, synthesized from **E3 Ligase Ligand-linker Conjugate 165**, functions by inducing the degradation of BET proteins. This diagram illustrates the general mechanism of action for a PROTAC.



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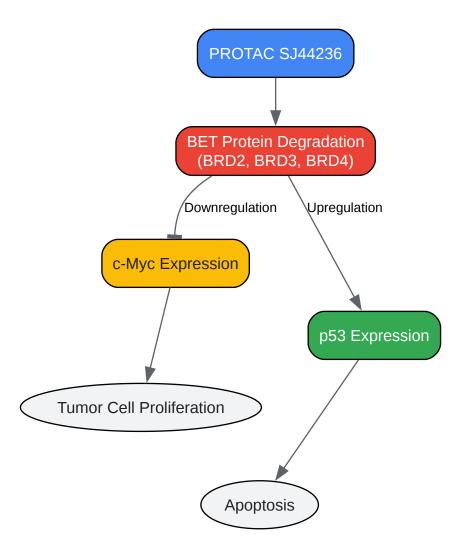
Caption: Mechanism of PROTAC-induced protein degradation.

Downstream Signaling of BET Protein Degradation

Degradation of BET proteins by SJ44236 has been shown to downregulate the oncoprotein c-Myc and upregulate the tumor suppressor p53.[4][5] This diagram illustrates the simplified



downstream signaling effects.



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Caption: Downstream effects of BET protein degradation by SJ44236.

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